

Application Note: Preparation of Proglumide Sodium Stock Solutions (Water vs. DMSO)

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Compound of Interest

Compound Name: *Proglumide sodium*

Cat. No.: *B8530470*

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Abstract & Core Directive

Proglumide sodium (Na-Proglumide) is a non-selective cholecystkinin (CCK) receptor antagonist used extensively to study gastrointestinal motility, pancreatic secretion, and CNS signaling. Unlike its free acid counterpart, the sodium salt is engineered for hydrophilicity.

Critical Insight: The choice of solvent—Water vs. Dimethyl Sulfoxide (DMSO)—is not merely a matter of solubility but of biological compatibility. While DMSO is a universal solvent for many small molecules, Water is the superior and recommended vehicle for **Proglumide Sodium**. Using DMSO for the salt form is often a procedural error stemming from protocols designed for the free acid form. Unnecessary DMSO introduction compromises cell viability in vitro and introduces vehicle toxicity variables in vivo.

This guide provides the definitive protocols for aqueous preparation and delineates the narrow use-cases where DMSO might still be required.

Physicochemical Profile & Solvent Selection Logic

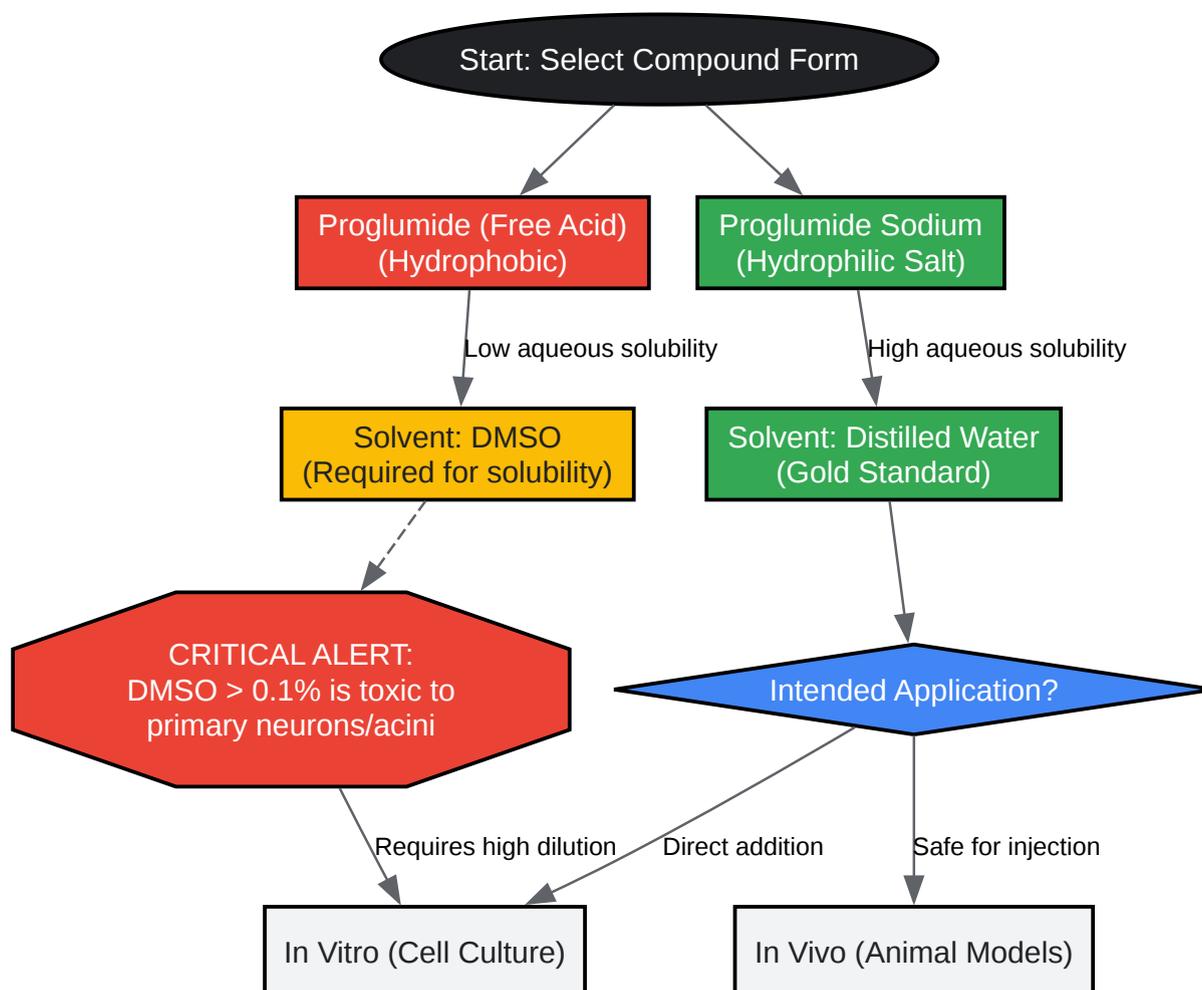
Understanding the molecular properties is the first step to reproducible stock generation.

Table 1: Physicochemical Properties of Proglumide Sodium

Property	Specification	Notes
Chemical Name	Proglumide sodium salt	Distinct from Proglumide (Free Acid)
Molecular Weight	356.39 g/mol	Use this value for Molarity calculations
Formula	C ₁₈ H ₂₅ N ₂ NaO ₄	
Solubility (Water)	~35 mg/mL (100 mM)	Preferred. Highly soluble.[1]
Solubility (DMSO)	Variable / Not Recommended	Sodium salts often show poor/slow solubility in DMSO compared to free acids.
Storage (Solid)	Desiccate at RT (+15°C to +25°C)	Hygroscopic; keep tightly sealed.
Storage (Solution)	-20°C (Aliquot)	Stable for ~1 month. Avoid freeze-thaw.

Decision Logic: The "Why" Behind the Solvent

The following decision tree illustrates the logical flow for selecting the correct solvent based on the specific form of the compound and the intended application.



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Figure 1: Solvent Selection Decision Tree. Note that **Proglumide Sodium** is specifically optimized for aqueous solubility, negating the need for DMSO in most workflows.

Protocol A: Aqueous Stock Preparation (Gold Standard)

Application: In vitro cell culture (acini, neurons, cancer lines), In vivo injection (IP, IV, Oral).
Target Concentration: 50 mM (Stock).

Materials

- **Proglumide Sodium** Salt (Purity $\geq 98\%$).^[1]

- Sterile Milli-Q Water (18.2 MΩ·cm) or USP-grade Water for Injection (WFI).
- 0.22 μm Polyethersulfone (PES) Syringe Filter (Low protein binding).
- Sterile light-protected microcentrifuge tubes (Amber).

Step-by-Step Workflow

- Calculation: To prepare 10 mL of a 50 mM stock solution:
$$\frac{50 \text{ mM} \times 10 \text{ mL}}{1000 \text{ mg/L}} = 0.5 \text{ g}$$
- Weighing:
 - Equilibrate the vial to room temperature before opening to prevent condensation (the salt is hygroscopic).
 - Weigh 178.2 mg of **Proglumide Sodium** into a sterile 15 mL conical tube.
- Dissolution:
 - Add 8.0 mL of sterile water.
 - Vortex gently for 30–60 seconds. The salt should dissolve rapidly at room temperature.
 - Note: Do not sonicate unless absolutely necessary, as heat can degrade the compound.
 - Adjust final volume to 10.0 mL with water.
- Sterilization (Crucial for Biology):
 - Pass the solution through a 0.22 μm PES syringe filter into a sterile receiver.
 - Why PES? Nylon filters can bind certain small molecules; PES is preferred for aqueous drug recovery.
- Aliquot & Storage:
 - Dispense into 100 μL – 500 μL aliquots in amber tubes.

- Store at -20°C.
- Stability:[2] Stable for up to 1 month. Discard after 1 month or if precipitate forms.

Protocol B: DMSO Preparation (Conditional)

Application: High-throughput screening (HTS) libraries where DMSO is the universal solvent, or co-formulation with hydrophobic drugs. Warning: Not recommended for primary cell culture due to vehicle toxicity.

Materials

- Anhydrous DMSO (Dimethyl Sulfoxide), Grade $\geq 99.9\%$.
- Note: DMSO is hygroscopic. Use a fresh bottle or one stored over molecular sieves.

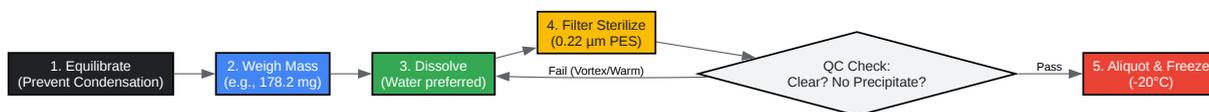
Step-by-Step Workflow

- Safety Check: DMSO penetrates skin and carries dissolved contaminants into the body. Wear nitrile gloves.
- Dissolution:
 - Weigh desired mass (e.g., 10 mg).
 - Add Anhydrous DMSO to achieve 10–50 mM.
 - Vortex vigorously.[3]
 - Observation: Dissolution may be slower than in water. If undissolved particles remain, warm gently to 37°C (water bath) for 2 minutes.
- Storage:
 - DMSO freezes at $\sim 18^{\circ}\text{C}$. Storing at -20°C will freeze the stock solid.
 - Freeze-Thaw Risk: Repeated freezing/thawing of DMSO stocks can introduce water (condensation), which may cause the sodium salt to precipitate or degrade over long periods.

- Recommendation: Use single-use aliquots to avoid freeze-thaw cycles.

Experimental Workflow Visualization

The following diagram outlines the critical path for preparing and validating the stock solution.



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Figure 2: Preparation Workflow for **Proglumide Sodium** Stock Solution.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Precipitation upon thawing	Low temperature solubility limit reached or water evaporation.	Vortex at room temperature. If precipitate persists, warm to 37°C. If still insoluble, discard.
Yellowing of solution	Oxidation (common in old DMSO stocks).	Discard. Prepare fresh.
Cell Toxicity (In Vitro)	DMSO concentration > 0.1% or Osmotic shock.	Switch to Water Protocol (Protocol A). If using DMSO, ensure final dilution is >1:1000.
pH Drift	Sodium salt is alkaline; unbuffered water may drift.	For precise analytical work, dissolve in PBS (Phosphate Buffered Saline) instead of water, provided concentration is <20 mM to avoid salting out.

References

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